

# Application Note: Thermogravimetric Analysis of Calcium Sulfate Dihydrate Dehydration

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## Compound of Interest

Compound Name: Calcium sulfate dihydrate

Cat. No.: B080290

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## Introduction

**Calcium sulfate dihydrate** ( $\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$ ), commonly known as gypsum, is a widely used material in construction, pharmaceuticals, and various industrial applications.<sup>[1][2]</sup> Its thermal behavior, particularly its dehydration, is of critical importance for these applications.

Thermogravimetric analysis (TGA) is a powerful technique for characterizing the thermal stability and composition of materials by measuring the change in mass as a function of temperature.<sup>[3][4]</sup> This application note details the use of TGA to study the multi-step dehydration of **calcium sulfate dihydrate**.

The dehydration of **calcium sulfate dihydrate** is a two-step process, resulting in the formation of calcium sulfate hemihydrate ( $\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$ ) and subsequently anhydrous calcium sulfate ( $\text{CaSO}_4$ ).<sup>[2][5][6][7]</sup> These transitions are associated with distinct mass losses that can be precisely quantified using TGA.

## Dehydration Pathway

The overall dehydration process can be summarized by the following reactions:

- Step 1: Dehydration to Hemihydrate (Bassanite)  $\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} + 1.5\text{H}_2\text{O}$
- Step 2: Dehydration to Anhydrite  $\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} \rightarrow \text{CaSO}_4 + 0.5\text{H}_2\text{O}$

The temperature at which these dehydration steps occur can be influenced by experimental conditions such as heating rate and the partial pressure of water vapor in the surrounding atmosphere.[\[6\]](#)[\[8\]](#)[\[9\]](#)

## Experimental Data

The following table summarizes the typical temperature ranges and corresponding weight losses observed during the TGA analysis of **calcium sulfate dihydrate** dehydration.

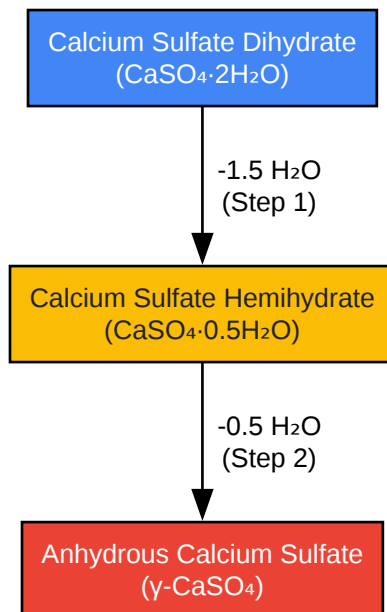
Dehydration Step	Temperature Range (°C)	Theoretical Weight Loss (%)	Observed Weight Loss (%)
$\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4 \cdot 0.5\text{H}_2\text{O}$ (First Step)	85 - 200	15.69	~15.7
$\text{CaSO}_4 \cdot 0.5\text{H}_2\text{O} \rightarrow \text{CaSO}_4$ (Second Step)	200 - 250	5.23	~5.2
Overall: $\text{CaSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{CaSO}_4$	85 - 250	20.92	~20.9

Note: The observed temperature ranges and weight losses can vary slightly depending on the specific experimental conditions.[\[7\]](#)[\[8\]](#)[\[10\]](#)

## Visualizing the Dehydration Pathway

The sequential nature of the dehydration can be represented as a signaling pathway.

## Dehydration Pathway of Calcium Sulfate Dihydrate



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Dehydration pathway of **calcium sulfate dihydrate**.

## Experimental Protocol: TGA of Calcium Sulfate Dihydrate

This protocol outlines the steps for performing a thermogravimetric analysis of **calcium sulfate dihydrate** to study its dehydration.

### 1. Instrument and Materials

- Thermogravimetric Analyzer (TGA): Capable of controlled heating and precise mass measurement.
- Sample Pans: Alumina or platinum crucibles are recommended.[4]
- **Calcium Sulfate Dihydrate** Sample: High purity, finely ground powder.
- Purge Gas: Inert gas such as nitrogen or argon.[11]

### 2. Experimental Parameters

- Sample Mass: 5-10 mg.[1][4]
- Heating Rate: 10 °C/min (a common starting point, can be varied to study kinetics).[3][12]
- Temperature Range: Ambient to 400 °C.
- Purge Gas Flow Rate: 20-50 mL/min.[4]
- Atmosphere: Inert (e.g., Nitrogen).

### 3. Experimental Procedure

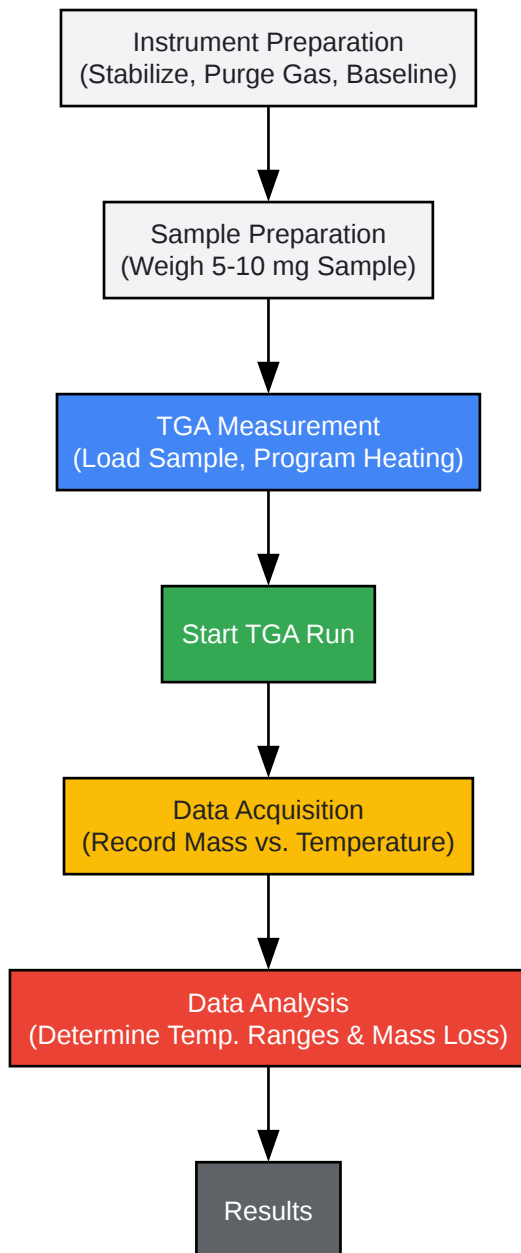
- Instrument Preparation:
  - Turn on the TGA instrument and allow it to stabilize.
  - Start the purge gas flow at the desired rate.
  - Perform a baseline (blank) run with an empty sample pan to subtract any instrumental drift.
- Sample Preparation:
  - Accurately weigh 5-10 mg of the **calcium sulfate dihydrate** sample into a tared TGA crucible.
  - Record the exact initial mass.
- TGA Measurement:
  - Place the crucible containing the sample onto the TGA balance.
  - Program the TGA with the desired temperature profile (e.g., heat from 30 °C to 400 °C at 10 °C/min).
  - Start the TGA run.
- Data Analysis:

- Record the TGA curve (mass vs. temperature).
- Determine the onset and end temperatures for each mass loss step.
- Calculate the percentage mass loss for each step.
- Compare the experimental mass losses with the theoretical values to confirm the dehydration stoichiometry.

## Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol.

## TGA Experimental Workflow



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## References

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